

Safeguarding Your Research: A Comprehensive Guide to Handling CCG-222740

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Compound of Interest

Compound Name: CCG-222740

Cat. No.: B606540

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For researchers, scientists, and drug development professionals, ensuring laboratory safety is paramount. This guide provides essential, immediate safety and logistical information for the proper handling and disposal of **CCG-222740**, a potent and selective Rho/myocardin-related transcription factor (MRTF) pathway inhibitor. By adhering to these procedural steps, you can minimize risks and maintain a safe research environment.

Essential Safety and Physical Data

A thorough understanding of the properties of **CCG-222740** is the first step toward safe handling. The following table summarizes key quantitative data.

Property	Value	Source
Chemical Name	N-(4-Chlorophenyl)-5,5-difluoro-1-(3-(furan-2-yl)benzoyl)piperidine-3-carboxamide	[1]
CAS Number	1922098-69-8	[1]
Molecular Formula	C23H19ClF2N2O3	[1]
Molecular Weight	444.86 g/mol	[1]
Appearance	White to off-white solid	[2]
Solubility	Soluble in DMSO	[1]
Storage (Powder)	Store at -20°C in a dry, dark place for up to 1 year.	[3]
Storage (in Solvent)	Store at -80°C for up to 1 year.	

Personal Protective Equipment (PPE) and Engineering Controls

Due to the limited toxicological data available for **CCG-222740**, it is crucial to treat it as a potentially hazardous substance. The toxicological properties of this compound have not been fully tested.[2] Standard laboratory procedures for handling chemicals of unknown toxicity should be strictly followed.

Engineering Controls:

- Fume Hood: All handling of **CCG-222740**, including weighing, reconstitution, and aliquoting, must be conducted in a certified chemical fume hood to prevent inhalation.[2]

Personal Protective Equipment:

- Eye Protection: Appropriate safety glasses or goggles should be worn at all times.[2]

- **Hand Protection:** Chemical-resistant gloves are mandatory. While the specific glove type is not detailed in the available safety data, nitrile gloves are a common standard for handling many research chemicals. It is advisable to consult your institution's safety officer for specific recommendations.^[2]
- **Body Protection:** A standard laboratory coat must be worn to prevent skin contact.^[2]
- **Respiratory Protection:** If there is a risk of aerosolization and work cannot be conducted in a fume hood, a NIOSH-approved respirator may be necessary. Consult your institution's safety guidelines.

Operational Plan for Safe Handling

A systematic approach to handling **CCG-222740** will minimize the risk of exposure and contamination.

1. Preparation and Reconstitution:

- Before handling, ensure all necessary PPE is donned correctly.
- Work exclusively within a chemical fume hood.
- Allow the vial of **CCG-222740** powder to equilibrate to room temperature before opening to prevent moisture condensation.
- Carefully weigh the required amount of the compound.
- To reconstitute, add the appropriate solvent (e.g., DMSO) slowly to the vial.
- Cap the vial securely and vortex or sonicate as needed to ensure complete dissolution.

2. Experimental Use:

- When transferring solutions of **CCG-222740**, use appropriate precision tools such as calibrated micropipettes.
- Avoid creating aerosols.

- Clearly label all solutions containing **CCG-222740** with the compound name, concentration, solvent, and date of preparation.
- Keep containers with **CCG-222740** sealed when not in use.

3. Spill Management:

- In case of a spill, immediately alert others in the vicinity.
- If the spill is contained within the fume hood, use an appropriate absorbent material to clean it up.
- For larger spills or spills outside of a fume hood, evacuate the area and follow your institution's emergency procedures.
- All materials used for spill cleanup should be treated as hazardous waste.

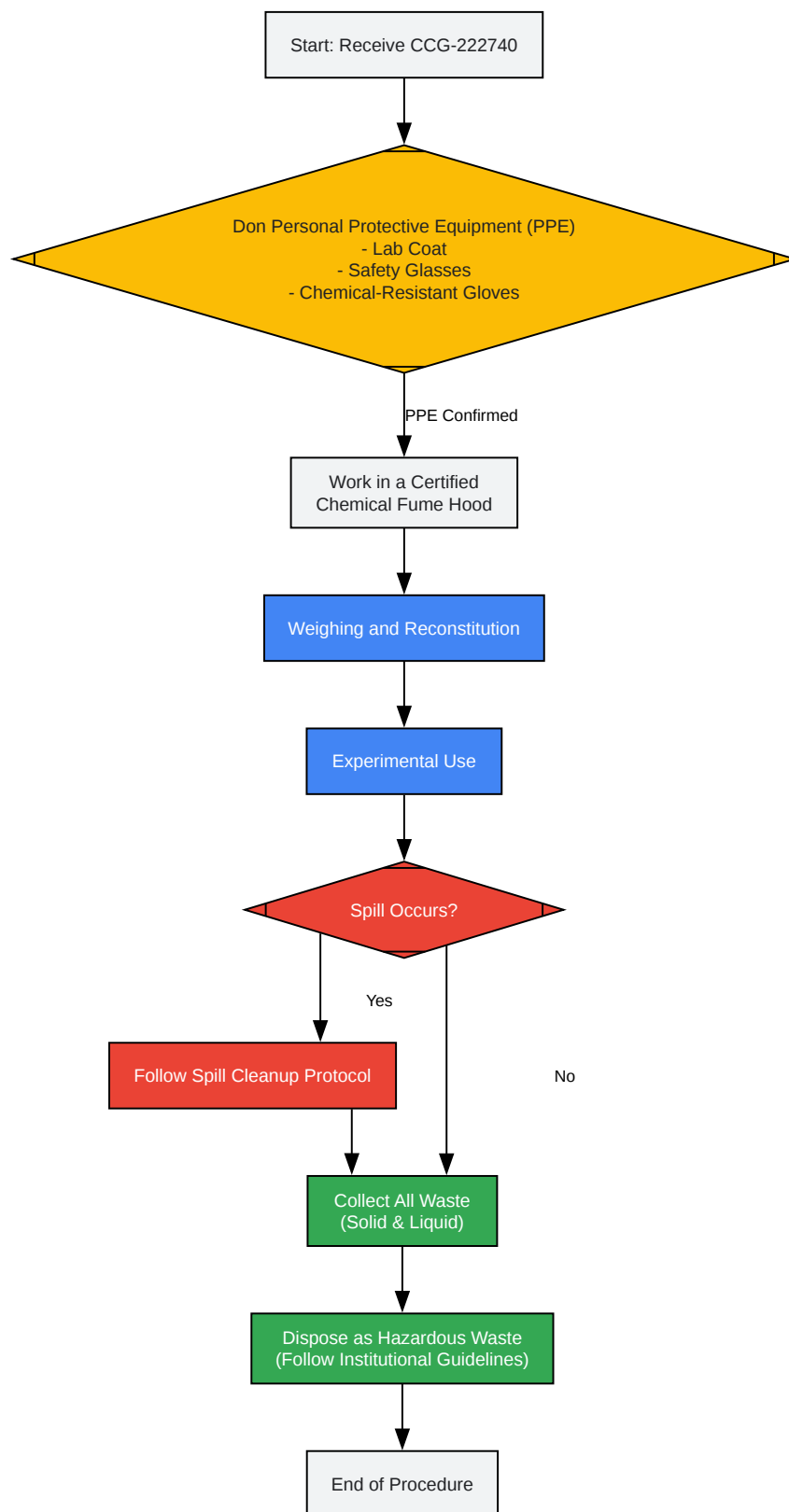
Disposal Plan

Proper disposal of **CCG-222740** and associated waste is critical to prevent environmental contamination and ensure regulatory compliance.

- **Unused Compound:** Unused or expired **CCG-222740** should be disposed of as hazardous chemical waste. Do not dispose of it in the regular trash or down the drain.
- **Contaminated Materials:** All disposable materials that have come into contact with **CCG-222740**, including pipette tips, microfuge tubes, gloves, and absorbent pads, must be collected in a designated, sealed hazardous waste container.
- **Liquid Waste:** Solutions containing **CCG-222740** should be collected in a clearly labeled, sealed hazardous waste container.
- Follow all local, state, and federal regulations for the disposal of hazardous chemical waste. Consult your institution's environmental health and safety department for specific guidance.

Visualizing the Safe Handling Workflow

The following diagram illustrates the key steps and decision points in the safe handling and disposal of **CCG-222740**.



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